Biological Activities of Chloro-Fluorophenyl Piperazine Derivatives: A Technical Guide

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Compound of Interest

Compound Name:	*1-[(3-Chloro-4-fluorophenyl)methyl]piperazine*
CAS No.:	*869947-16-0*
Cat. No.:	*B3057988*

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Executive Summary

The chloro-fluorophenyl piperazine scaffold represents a "privileged structure" in medicinal chemistry, capable of engaging diverse biological targets with high affinity. By combining the lipophilic and steric bulk of chlorine with the metabolic stability and electronegativity of fluorine, researchers can fine-tune the physicochemical profile of these derivatives. This guide provides a technical analysis of their pharmacological utility, focusing on Central Nervous System (CNS) modulation, emerging antimicrobial applications, and cytotoxic potential. It includes detailed structure-activity relationship (SAR) insights, validated experimental protocols, and mechanistic visualizations.

Structural Rationale & SAR: The Halogen Advantage[1]

The biological potency of these derivatives stems from the specific placement of halogen atoms on the phenyl ring attached to the piperazine nitrogen.

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The "Chloro-Fluoro" Synergy

- Metabolic Blockade (Fluorine): Substitution at the para-position (4-position) with fluorine is a classic strategy to block cytochrome P450-mediated hydroxylation. This extends the half-life (

) of the compound without significantly adding steric bulk (Van der Waals radius of F

  1.47 Å vs. H

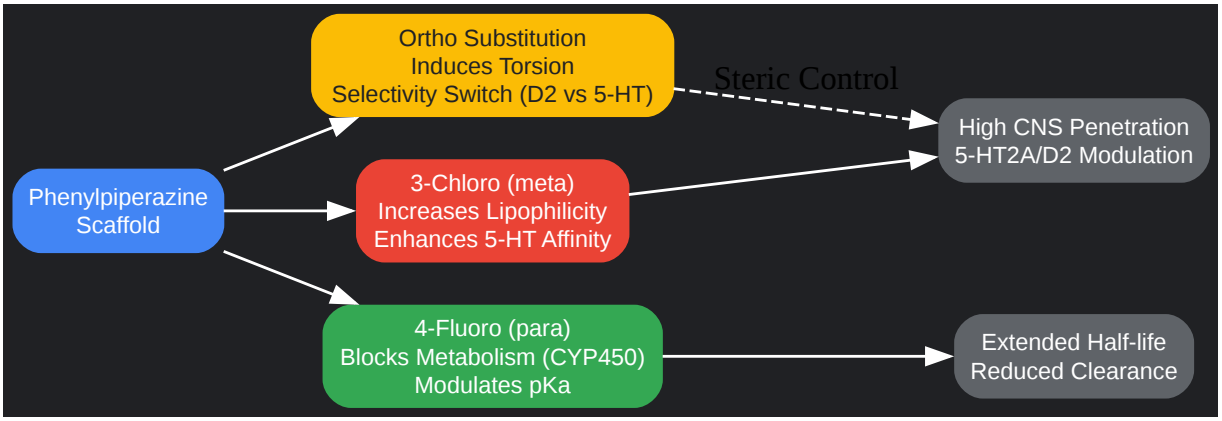
  1.20 Å).

- Lipophilicity & Affinity (Chlorine): Chlorine substitution, typically at the meta-position (3-position), increases lipophilicity (

  ), facilitating blood-brain barrier (BBB) penetration. Furthermore, the chlorine atom often fills hydrophobic pockets in G-Protein Coupled Receptors (GPCRs), particularly within the orthosteric binding site of 5-HT receptors.

SAR Visualization

The following diagram illustrates the Structure-Activity Relationship (SAR) logic for optimizing these derivatives.



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Figure 1: SAR logic for chloro-fluorophenyl piperazine optimization. Note the distinct roles of meta-chlorine (affinity) and para-fluorine (stability).

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CNS Pharmacology: Serotonergic & Dopaminergic Modulation[2]

The primary application of chloro-fluorophenyl piperazines is in neuropsychiatry. These compounds often act as Serotonin-Dopamine Antagonists (SDAs) or partial agonists.

Mechanism of Action

- 5-HT2A Antagonism: Derivatives often display high affinity (

  nM) for the 5-HT2A receptor. Antagonism here is associated with antipsychotic efficacy and reduced extrapyramidal side effects (EPS).

- 5-HT1A Partial Agonism: Many derivatives (similar to the metabolite m-CPP) act as partial agonists at 5-HT1A. This contributes to anxiolytic and antidepressant effects.

- Dopamine D2 Modulation: The piperazine nitrogen (N4) is crucial for the salt bridge interaction with Aspartate residues in the D2 receptor transmembrane domain.

Key Metabolite Considerations

Researchers must account for the active metabolite m-CPP (1-(3-chlorophenyl)piperazine).[1] If the "fluoro" group is metabolically cleaved or if the parent compound degrades, m-CPP may accumulate, causing non-selective 5-HT activation (anxiety, migraine induction). Design Goal: Ensure the chloro-fluoro motif remains intact or metabolizes into inactive byproducts.

Emerging Therapeutic Horizons: Beyond the CNS

Recent studies have expanded the utility of these derivatives into infectious disease and oncology.

Antimicrobial Activity (Efflux Pump Inhibition)

Halogenated phenylpiperazines have shown promise in reversing multidrug resistance (MDR) in bacteria like S. aureus and E. coli.

- Mechanism: They act as Efflux Pump Inhibitors (EPIs). The lipophilic phenyl ring inserts into the hydrophobic domains of transporter proteins (e.g., NorA, AcrAB-TolC), blocking the

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extrusion of antibiotics.

- Potency: Compounds with electron-withdrawing groups (Cl, F) often show lower Minimum Inhibitory Concentrations (MIC) compared to unsubstituted variants due to enhanced membrane interaction.

Cytotoxicity & Oncology

- Tubulin Interaction: Some N-phenylpiperazine derivatives bind to the colchicine site of tubulin, disrupting microtubule dynamics and inducing apoptosis in cancer cell lines (e.g., prostate cancer DU-145).

- Hepatotoxicity Warning: High concentrations of halogenated piperazines (specifically TFMPP analogs) have been linked to hepatotoxicity via mitochondrial inhibition. Cytotoxicity assays (MTT/LDH) are mandatory during lead optimization.

Experimental Protocols

Synthesis: Palladium-Catalyzed N-Arylation (Buchwald-Hartwig)

Rationale: Traditional nucleophilic aromatic substitution (

) works poorly with unactivated aryl halides. The Buchwald-Hartwig coupling is the industry standard for synthesizing chloro-fluorophenyl piperazines with high yield.

Reagents:

- 1-Bromo-3-chloro-4-fluorobenzene (Aryl halide)
- Piperazine (Amine, excess to prevent bis-arylation)
- (Catalyst)
- BINAP or Xantphos (Ligand)
- (Base)
- Toluene or Dioxane (Solvent)

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Step-by-Step Protocol:

- Preparation: In a glovebox or under Argon, charge a reaction vial with

  (1 mol%) and BINAP (2 mol%). Add anhydrous toluene (5 mL) and stir for 10 min to form the active catalyst complex.
- Addition: Add 1-bromo-3-chloro-4-fluorobenzene (1.0 equiv), piperazine (1.5 equiv), and

  (1.4 equiv).
- Reaction: Seal the vial and heat to 100°C for 12–18 hours. Monitor via TLC (Mobile phase: DCM/MeOH 9:1).
- Workup: Cool to RT. Filter through a celite pad to remove Palladium residues. Wash with EtOAc.
- Purification: Concentrate filtrate. Purify via flash column chromatography (Silica gel, Gradient: 0-10% MeOH in DCM with 1%

).
- Characterization: Confirm structure via

  -NMR (look for piperazine multiplets at

  2.8-3.2 ppm) and HRMS.

Validation: 5-HT2A Radioligand Binding Assay

Rationale: This assay determines the affinity (

) of the synthesized derivative for the serotonin receptor.

Materials:

- Source: CHO-K1 cells stably expressing human 5-HT2A.[2]
- Radioligand:

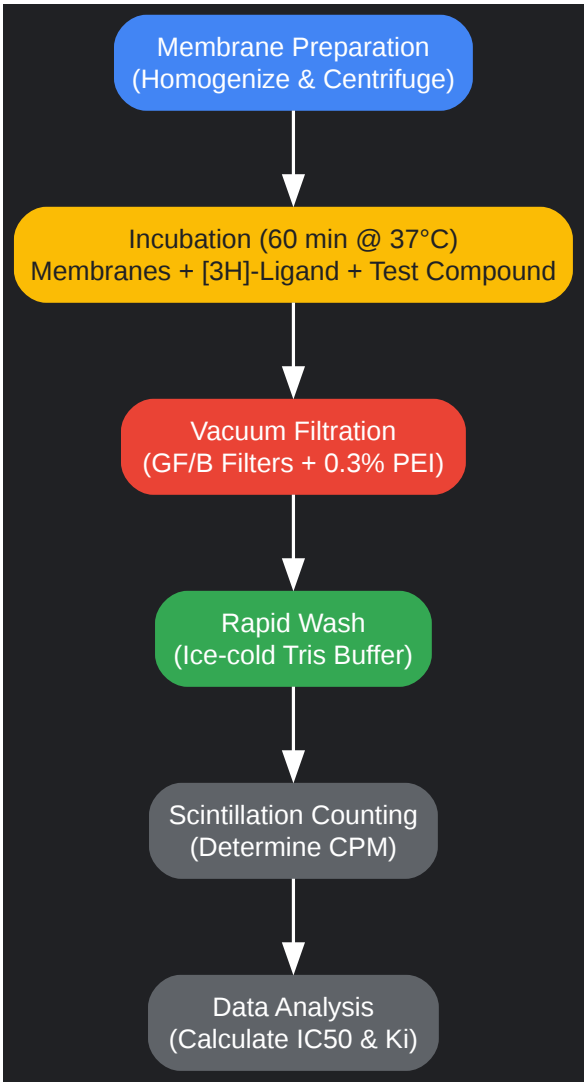
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-Ketanserin (Antagonist, Specific Activity ~60-80 Ci/mmol).

- Assay Buffer: 50 mM Tris-HCl, 5 mM

, 0.1 mM EDTA, pH 7.4.

Workflow Diagram:



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Figure 2: Radioligand binding assay workflow for 5-HT receptor affinity validation.

Protocol Steps:

- Membrane Prep: Thaw frozen membrane aliquots and resuspend in Assay Buffer.

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- Plate Setup: In a 96-well plate, add:
  - 50 µL Test Compound (various concentrations).
  - 50 µL

    -Ketanserin (Final conc. ~1 nM).
  - 100 µL Membrane suspension (10-20 µg protein/well).
- Non-Specific Binding (NSB): Define using 10 µM Methysergide.
- Incubation: Incubate for 60 minutes at 37°C to reach equilibrium.
- Termination: Harvest using a vacuum manifold onto GF/B filters pre-soaked in 0.3% polyethylenimine (PEI) to reduce non-specific binding to the filter.
- Counting: Dry filters, add scintillation cocktail, and count radioactivity.
- Calculation: Convert CPM to Disintegrations Per Minute (DPM). Plot % Inhibition vs. Log[Concentration] to derive

  . Calculate

  using the Cheng-Prusoff equation:

  .

Data Summary: Pharmacological Profiles

The table below summarizes the typical impact of halogen substitution patterns on phenylpiperazines (General trends based on literature).

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Substitution Pattern	5-HT Affinity	Metabolic Stability	Lipophilicity ( )	Primary Activity
Unsubstituted	Moderate	Low	Low	Weak partial agonist
3-Chloro (m-CPP)	High	Moderate	Moderate	5-HT2C agonist / 5-HT2A antagonist
3-Trifluoromethyl (TFMPP)	High	High	High	Non-selective 5-HT agonist
3-Chloro-4-Fluoro	High	High	Optimal	Balanced Antagonist (Antipsychotic)
2-Methoxy-4-Fluoro	High	High	Moderate	D2/5-HT selective (Atypical)

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